

Application Note and Protocol: Preparation of 1-Bromoheptane-d7 Stock Solutions

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Compound of Interest

Compound Name: 1-Bromoheptane-d7

Cat. No.: B15138811

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This document provides a detailed protocol for the preparation of stock solutions of **1-Bromoheptane-d7** (CAS No. 1219802-55-7).^{[1][2][3][4]} This deuterated compound is often used as an internal standard in mass spectrometry-based bioanalytical assays. Accurate preparation of stock solutions is critical for generating reliable and reproducible experimental data.

Chemical Properties and Safety Information

1-Bromoheptane-d7 is the deuterium-labeled version of 1-bromoheptane.^[2] While specific data for the deuterated form is limited, the properties of 1-bromoheptane can be used as a reference. It is a colorless to pale yellow liquid.^{[5][6][7]} The non-deuterated form has a density of approximately 1.14 g/mL at 25°C.^{[7][8]} It is sparingly soluble in water but soluble in most organic solvents.^{[5][7]}

Safety Precautions:

- Handle **1-Bromoheptane-d7** in a well-ventilated chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- 1-Bromoheptane may cause skin and eye irritation and is harmful if inhaled.^{[5][7]}

- It is a flammable liquid; therefore, keep it away from heat, sparks, and open flames.[\[3\]](#)
- Store the compound at room temperature in a tightly sealed container in a dry and well-ventilated area.[\[3\]](#)[\[5\]](#)[\[7\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative data for **1-Bromoheptane-d7**.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ D ₇ Br	[4]
Molecular Weight	186.14 g/mol	[1] [2] [3] [4]
CAS Number	1219802-55-7	[1] [2] [3] [4]
Appearance (non-deuterated)	Colorless to pale yellow liquid	[5] [6] [7]
Density (non-deuterated, approx.)	1.14 g/mL at 25°C	[7] [8]

Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **1-Bromoheptane-d7** in a suitable organic solvent such as methanol, acetonitrile, or ethyl acetate.

Materials and Equipment:

- **1-Bromoheptane-d7**
- High-purity organic solvent (e.g., methanol, HPLC grade)
- Analytical balance (readable to at least 0.1 mg)
- Calibrated micropipettes and tips
- Volumetric flasks (Class A)

- Amber glass vials with screw caps for storage
- Vortex mixer
- Chemical fume hood

Procedure:

- Preparation:
 - Allow the vial of **1-Bromoheptane-d7** to equilibrate to room temperature before opening.
 - Ensure all glassware is clean and dry.
- Weighing the Compound:
 - Tare a clean, dry weighing boat on the analytical balance.
 - Carefully weigh approximately 10 mg of **1-Bromoheptane-d7** into the weighing boat. Record the exact mass.
- Dissolution:
 - Carefully transfer the weighed **1-Bromoheptane-d7** to a 10 mL Class A volumetric flask.
 - Rinse the weighing boat with a small amount of the chosen solvent and add the rinsing to the volumetric flask to ensure a complete transfer.
 - Add the solvent to the volumetric flask until it is approximately half-full.
 - Cap the flask and vortex gently until the compound is fully dissolved.
- Final Dilution:
 - Once dissolved, add the solvent to the volumetric flask up to the 10 mL mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:

- Transfer the stock solution to a labeled amber glass vial. The label should include the compound name, concentration, solvent, preparation date, and your initials.
- Store the stock solution at an appropriate temperature as recommended by the manufacturer, typically at 2-8°C or -20°C for long-term stability.

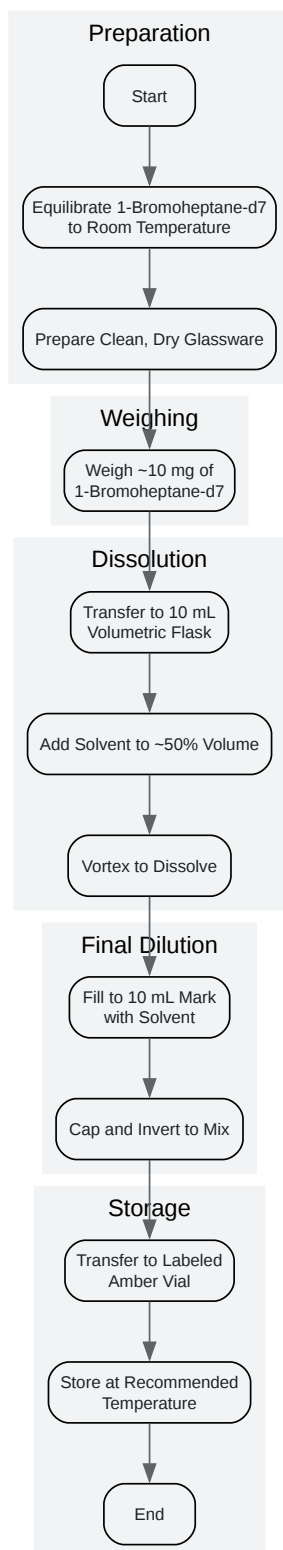
Calculation Example:

To prepare a 1 mg/mL stock solution:

- If you weigh exactly 10.0 mg of **1-Bromoheptane-d7**, you will need to dissolve it in 10.0 mL of solvent.
- The molar concentration can be calculated as follows:
 - $\text{Concentration (mol/L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Volume (L)}$
 - $\text{Concentration (mol/L)} = (0.010 \text{ g} / 186.14 \text{ g/mol}) / 0.010 \text{ L}$
 - $\text{Concentration (mol/L)} \approx 0.00537 \text{ M}$

Experimental Workflow Diagram

Workflow for Preparing 1-Bromoheptane-d7 Stock Solution



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Caption: Workflow for the preparation of a **1-Bromoheptane-d7** stock solution.

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